

JNJ-39758979: Application Notes and Protocols for Cell-Based Functional Assays

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Compound of Interest

Compound Name: JNJ-39758979

Cat. No.: B1673020

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Introduction

JNJ-39758979 is a potent and selective antagonist of the histamine H4 receptor (H4R), a G protein-coupled receptor primarily expressed on hematopoietic cells.^[1] The H4 receptor is implicated in inflammatory and immune responses, making it a compelling target for therapeutic intervention in various allergic and inflammatory diseases. **JNJ-39758979** has demonstrated efficacy in preclinical models of asthma, dermatitis, and pruritus.^[1] These application notes provide detailed protocols for key cell-based functional assays to characterize the activity of **JNJ-39758979** and other H4R antagonists.

Data Presentation

The following tables summarize the quantitative data for **JNJ-39758979**'s binding affinity and functional potency in various cell-based assays.

Table 1: Binding Affinity (K_i) of **JNJ-39758979** for Histamine H4 Receptor

Species	Ki (nM)
Human	12.5[2][3][4]
Mouse	5.3[2]
Monkey	25[2]
Rat	188[2]
Guinea Pig	306[2]

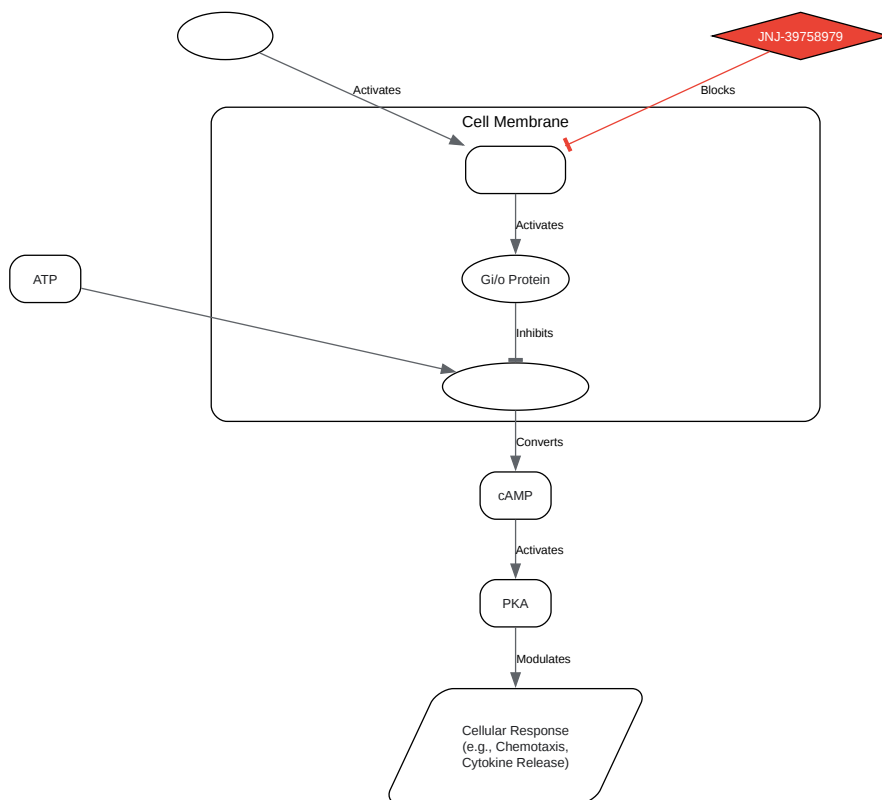
Table 2: Functional Antagonism (pA2) of **JNJ-39758979** in cAMP Assays

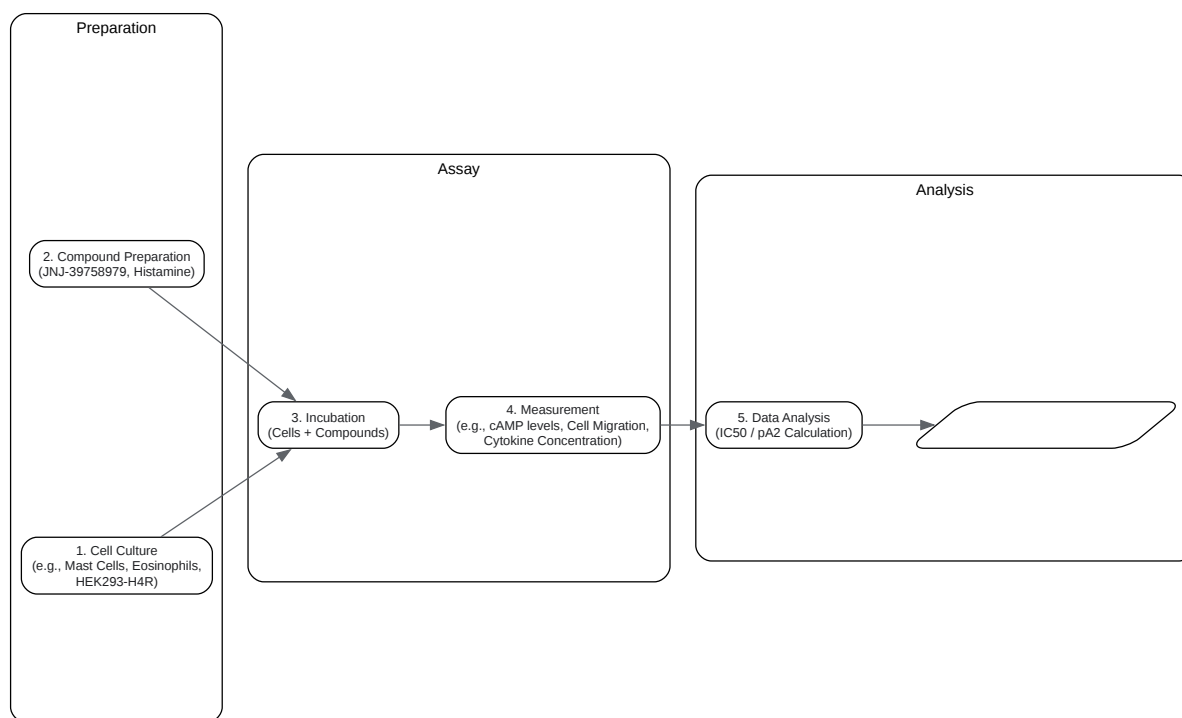
Species	pA2
Human	7.9[2]
Mouse	8.3[2]
Monkey	7.5[2]
Rat	7.2[2]

Table 3: Inhibitory Concentration (IC50) of **JNJ-39758979** in a Cell-Based Functional Assay

Assay	Cell Type	IC50 (nM)
Histamine-Induced Chemotaxis	Mouse Bone Marrow-Derived Mast Cells	8[4]

Signaling Pathway and Experimental Workflow Diagrams





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